

Technical Support Center: Methyl 2-formyl-3-hydroxybenzoate

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Compound of Interest

Compound Name: *Methyl 2-formyl-3-hydroxybenzoate*

CAS No.: *131524-43-1*

Cat. No.: *B1601826*

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Welcome to the technical support resource for **Methyl 2-formyl-3-hydroxybenzoate** (CAS 131524-43-1). This guide is designed for researchers, chemists, and drug development professionals to navigate the complexities of handling this versatile chemical intermediate. Given its trifunctional nature—possessing a methyl ester, a formyl (aldehyde), and a hydroxyl group on an aromatic ring—this molecule exhibits specific stability characteristics and degradation pathways that can impact experimental outcomes.

This document provides in-depth answers to frequently encountered issues, troubleshooting guides for common experimental anomalies, and validated protocols to ensure the integrity of your results.

Frequently Asked Questions (FAQs)

FAQ 1: My freshly prepared stock solution of Methyl 2-formyl-3-hydroxybenzoate shows decreasing purity in

just a few hours at room temperature. What is the primary cause?

This is a common observation and is primarily due to the compound's susceptibility to hydrolysis and oxidation.

- **Ester Hydrolysis:** The methyl ester group is prone to hydrolysis, especially in aqueous solutions that are not pH-neutral. This reaction cleaves the ester bond, yielding methanol and the parent carboxylic acid, 2-formyl-3-hydroxybenzoic acid. The rate of hydrolysis is significantly accelerated by the presence of acids or bases.
- **Aldehyde Oxidation:** The formyl (aldehyde) group is readily oxidized to a carboxylic acid, particularly in the presence of atmospheric oxygen.^[1] This process, known as autoxidation, can be catalyzed by trace metal impurities or exposure to light, resulting in the formation of 2-carboxy-3-hydroxybenzoic acid methyl ester.^[1]

For these reasons, it is critical to use freshly prepared solutions. If storage is necessary, solutions should be prepared in anhydrous, inert solvents, purged with nitrogen or argon, and stored at low temperatures (2-8°C) in amber vials.^[2]^[3]

FAQ 2: I've noticed a yellow or brownish discoloration in my solid sample/solution over time. What does this indicate?

The development of a yellow or brown color is a classic indicator of oxidative degradation. The phenolic hydroxyl group is susceptible to oxidation, which can lead to the formation of colored quinone-like species. This process is often accelerated by exposure to air and light.^[1] Polymerization of these reactive intermediates can also contribute to the discoloration and the formation of insoluble materials.

To mitigate this, always store the solid compound under an inert atmosphere (e.g., nitrogen or argon) and protect it from light.^[4] When handling, minimize its exposure to the ambient atmosphere.

FAQ 3: An unexpected peak is consistently appearing in my HPLC analysis. How can I identify this degradation product?

The identity of the new peak depends on your experimental conditions (solvent, pH, temperature). The two most likely candidates are the hydrolysis product and the oxidation product.

- **Hydrolysis Product:** 2-formyl-3-hydroxybenzoic acid. This product is more polar than the parent compound due to the free carboxylic acid group and will therefore typically have a shorter retention time in reverse-phase HPLC.
- **Oxidation Product:** Methyl 2-carboxy-3-hydroxybenzoate. This product is also more polar than the parent compound and will likely elute earlier.

To confirm the identity, you can perform a forced degradation study (see Protocol 1) under specific conditions (e.g., mild base for hydrolysis, hydrogen peroxide for oxidation) and compare the retention time of the resulting major degradant with the unknown peak in your sample. For unequivocal identification, techniques like LC-MS are recommended to determine the molecular weight of the impurity.^[5]

Troubleshooting Guide

Issue 1: Inconsistent Results in Biological Assays

- **Problem:** You are observing high variability or a time-dependent loss of activity in your biological assays using **Methyl 2-formyl-3-hydroxybenzoate**.
- **Root Cause Analysis:** The compound is likely degrading in your aqueous assay buffer. The pH of the buffer can catalyze hydrolysis of the methyl ester, and dissolved oxygen can lead to oxidation of the aldehyde. The degradation products will have different chemical properties and are unlikely to exhibit the same biological activity as the parent molecule.
- **Solution Strategy:**
 - **Prepare Fresh:** Prepare stock solutions in an anhydrous solvent like DMSO or DMF immediately before use.

- Minimize Aqueous Exposure: Add the compound to the aqueous assay buffer at the last possible moment.
- pH Control: If possible, perform the assay at a neutral or slightly acidic pH (6.0-7.0) to minimize base-catalyzed hydrolysis.
- Run Time-Course Controls: Analyze the stability of the compound in your assay buffer over the time course of the experiment by HPLC to quantify the rate of degradation.

Issue 2: Poor Yields or Multiple Products in Synthesis Reactions

- Problem: When using **Methyl 2-formyl-3-hydroxybenzoate** as a starting material, you are getting low yields of the desired product and a complex mixture of byproducts.
- Root Cause Analysis: The reaction conditions may be promoting degradation.
 - Basic Conditions: Strong bases (e.g., NaOH, KOH, alkoxides) will rapidly hydrolyze the methyl ester.[\[6\]](#)[\[7\]](#)
 - Oxidizing Conditions: Reagents like KMnO_4 , CrO_3 , or even prolonged exposure to air during workup can oxidize the aldehyde or phenol.
 - High Temperatures: Thermal stress can accelerate both hydrolysis and oxidation and may even cause decarboxylation under certain conditions.[\[8\]](#)
- Solution Strategy:
 - Protect Functional Groups: If harsh conditions are unavoidable, consider protecting the hydroxyl group (e.g., as a silyl ether) or the aldehyde (e.g., as an acetal) before proceeding with the reaction.
 - Choose Milder Reagents: Opt for milder and more selective reagents that are compatible with all functional groups.
 - Control Temperature: Run reactions at the lowest effective temperature and minimize reaction times.

- Inert Atmosphere: Conduct reactions under a nitrogen or argon atmosphere to prevent oxidation, especially if the reaction is lengthy or requires heating.[4]

Visualizing Degradation Pathways

The primary degradation pathways for **Methyl 2-formyl-3-hydroxybenzoate** involve hydrolysis and oxidation, which can occur concurrently depending on the conditions.

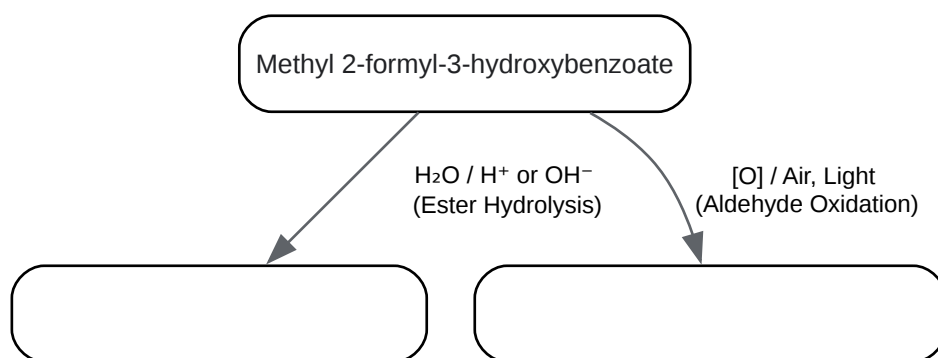


Figure 1: Key Degradation Pathways

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Caption: Figure 1: Key Degradation Pathways

Experimental Protocols & Workflows

Protocol 1: Forced Degradation Study

This protocol is designed to intentionally degrade the sample under various stress conditions to identify potential degradation products and assess the stability of the molecule. This is a critical step in developing stability-indicating analytical methods.[9]

Objective: To determine the degradation profile of **Methyl 2-formyl-3-hydroxybenzoate** under hydrolytic, oxidative, thermal, and photolytic stress.

Materials:

- **Methyl 2-formyl-3-hydroxybenzoate**
- Methanol (HPLC grade)

- Water (HPLC grade)
- 1 M HCl
- 1 M NaOH
- 30% Hydrogen Peroxide (H₂O₂)
- HPLC system with UV detector
- pH meter
- Photostability chamber
- Oven

Procedure:

- Stock Solution Preparation: Prepare a 1 mg/mL stock solution of the compound in methanol.
- Acid Hydrolysis:
 - Mix 1 mL of stock solution with 1 mL of 1 M HCl.
 - Incubate at 60°C for 4 hours.
 - Cool, neutralize with 1 M NaOH, and dilute with mobile phase for HPLC analysis.
- Base Hydrolysis:
 - Mix 1 mL of stock solution with 1 mL of 0.1 M NaOH.
 - Incubate at room temperature for 1 hour.
 - Neutralize with 0.1 M HCl and dilute with mobile phase for HPLC analysis.
- Oxidative Degradation:
 - Mix 1 mL of stock solution with 1 mL of 3% H₂O₂.

- Incubate at room temperature for 6 hours, protected from light.
- Dilute with mobile phase for HPLC analysis.
- Thermal Degradation:
 - Place the solid compound in an oven at 80°C for 24 hours.
 - Dissolve the stressed solid in methanol to prepare a 1 mg/mL solution for HPLC analysis.
- Photolytic Degradation:
 - Expose a 1 mg/mL solution (in methanol) to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter in a photostability chamber.
 - Analyze by HPLC. Keep a control sample in the dark.
- Analysis: Analyze all samples by HPLC (see Protocol 2) and compare them to an unstressed control sample.

Workflow for Forced Degradation Study

Caption: Figure 2: Workflow for Forced Degradation Study

Protocol 2: Stability-Indicating RP-HPLC Method

This reverse-phase HPLC method is designed to separate **Methyl 2-formyl-3-hydroxybenzoate** from its primary degradation products identified in the forced degradation study.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile
Gradient	Time (min)
0	
15	
18	
19	
25	
Flow Rate	1.0 mL/min
Detection Wavelength	254 nm
Column Temperature	30°C
Injection Volume	10 µL

Rationale for Method Parameters:

- C18 Column: Provides good retention and separation for moderately polar aromatic compounds.
- Acidified Mobile Phase: The 0.1% formic acid helps to suppress the ionization of the phenolic hydroxyl and any carboxylic acid degradants, leading to sharper peaks and more reproducible retention times.
- Gradient Elution: The gradient from 20% to 80% acetonitrile allows for the elution of the more polar degradation products early in the run, followed by the parent compound, ensuring good resolution between all species.
- Detection at 254 nm: Aromatic compounds with carbonyl and hydroxyl groups typically exhibit strong absorbance at or near 254 nm, making it a suitable wavelength for sensitive detection of both the parent and its degradants.

References

- Hecht, V., Pérez-Pantoja, D., & Pieper, D. H. (2012). Degradation of 2,3-Dihydroxybenzoate by a Novel meta-Cleavage Pathway. *Journal of Bacteriology*, 194(12), 3296–3304. [[Link](#)]
- Google Patents. (2019). CN110407704B - Synthetic method of 3-formyl-2-nitrobenzoic acid methyl ester.
- PubChem. Methyl 3-hydroxybenzoate. National Center for Biotechnology Information. [[Link](#)]
- Google Patents. (2015).
- WIPO Patentscope. (2018). WO2018121050 - PREPARATION METHOD FOR 3-CYANO-4-HYDROXYBENZOIC ACID METHYL ESTER. [[Link](#)]
- ResearchGate. (2024). Rapid degradation of methyl p-hydroxybenzoate by dielectric barrier discharge synergized with persulfate: Performance, mechanism, pathway and toxicity assessment. [[Link](#)]
- Zenodo. (n.d.). Kinetics of Hydrolysis of Methyl Hydroxy and Methyl Methoxy Benzoates using Aquo-organic Solvents. [[Link](#)]
- ResearchGate. (2023). RP-HPLC METHOD FOR DETERMINATION OF METHYL 4-HYDROXY BENZOATE AS PRESERVATIVE IN PHARMACEUTICAL FORMULATIONS. [[Link](#)]
- PubMed. (1965). Procedures for characterization of the degradation products of methyl and ethyl p-hydroxybenzoate by thin-layer chromatography. [[Link](#)]
- PubMed. (2014). Study on the thermal degradation of 3-MCPD esters in model systems simulating deodorization of vegetable oils. [[Link](#)]
- European Commission. (2023). SCIENTIFIC ADVICE – children exposure on Methyl salicylate (methyl 2-hydroxybenzoate). [[Link](#)]
- PrepChem.com. (n.d.). Synthesis of methyl 3-hydroxybenzoate. [[Link](#)]

- Journal of Applicable Chemistry. (2017). Force Degradation Study of Rizatriptan Benzoate by Rp- HPLC Method and Characterization of Degraded Product. [[Link](#)]
- Organic Syntheses. (n.d.). Preparation of N-Formylamides by Oxidative Cleavage of N-Acylaminoacids. [[Link](#)]
- ResearchGate. (n.d.). Forced Degradation of Mometasone Furoate and Development of Two RP-HPLC Methods for Its Determination with Formoterol Fumarate or Salicylic Acid. [[Link](#)]
- Chemistry Stack Exchange. (2020). Unusual hydrolysis of methyl 2,4,6-trimethylbenzoate. [[Link](#)]
- PubChem. Methyl 2-formyl-4-hydroxybenzoate. National Center for Biotechnology Information. [[Link](#)]
- Ataman Kimya. (n.d.). METHYLPARABEN. [[Link](#)]
- PubChemLite. **Methyl 2-formyl-3-hydroxybenzoate**. [[Link](#)]

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Sources

- 1. METHYL-P-FORMYLBENZOATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. 131524-43-1|Methyl 2-formyl-3-hydroxybenzoate|BLD Pharm [bldpharm.com]
- 3. methyl 2-formyl-3-hydroxybenzoate | 131524-43-1 [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. researchgate.net [researchgate.net]
- 6. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 7. chemistry.stackexchange.com [chemistry.stackexchange.com]

- 8. Study on the thermal degradation of 3-MCPD esters in model systems simulating deodorization of vegetable oils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. biomedres.us [biomedres.us]
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